A Comprehensive Technical Guide to 4-fluoro-3-nitro-N-phenyl-benzamide

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Compound of Interest

Compound Name:	*4-fluoro-3-nitro-N-phenyl-benzamide*
Cat. No.:	*B8405829*

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Abstract

This technical guide provides an in-depth exploration of **4-fluoro-3-nitro-N-phenyl-benzamide**, a substituted benzamide with potential applications in medicinal chemistry and materials science. While this specific molecule is not extensively documented in publicly available literature, this guide constructs a comprehensive profile by detailing a logical synthetic pathway, predicting its physicochemical and spectroscopic properties based on its constituent functional groups and data from analogous structures, and outlining essential safety protocols. This document is intended for researchers, scientists, and drug development professionals, offering a foundational understanding of this compound's chemistry and potential utility.

Introduction

Substituted benzamides are a cornerstone of modern drug discovery, exhibiting a wide range of biological activities. The introduction of specific functional groups, such as halogens and nitro moieties, can significantly modulate a molecule's electronic properties, lipophilicity, and metabolic stability, making them valuable tools in the design of novel therapeutic agents. **4-**

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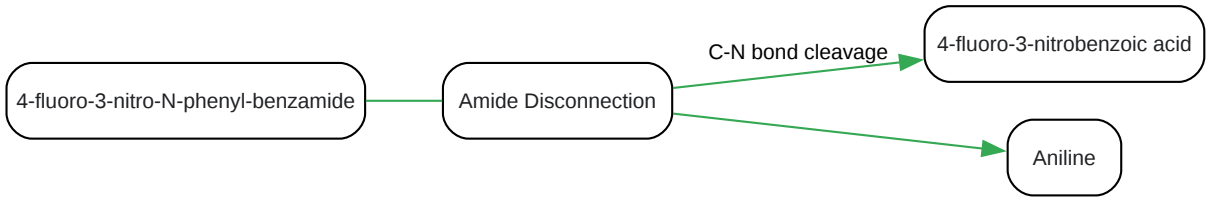
fluoro-3-nitro-N-phenyl-benzamide incorporates a fluorine atom and a nitro group on the benzoic acid core, and an N-phenyl substituent on the amide, creating a unique scaffold for further chemical exploration. This guide will serve as a technical primer, elucidating the synthesis, characterization, and safe handling of this compound.

Retrosynthetic Analysis and Synthetic Strategy

The most logical and common approach to the synthesis of amides is the coupling of a carboxylic acid with an amine. The retrosynthetic disconnection of the amide bond in **4-fluoro-3-nitro-N-phenyl-benzamide** reveals two key starting materials: 4-fluoro-3-nitrobenzoic acid and aniline.



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Caption: Retrosynthetic analysis of **4-fluoro-3-nitro-N-phenyl-benzamide**.

The synthesis of the target compound, therefore, involves two primary stages:

- The nitration of 4-fluorobenzoic acid to produce 4-fluoro-3-nitrobenzoic acid.
- The amide coupling of 4-fluoro-3-nitrobenzoic acid with aniline.

Synthesis of 4-fluoro-3-nitrobenzoic acid

4-fluoro-3-nitrobenzoic acid can be synthesized via the electrophilic nitration of 4-fluorobenzoic acid using a mixture of concentrated sulfuric acid and nitric acid.

Reaction Scheme:



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Caption: Synthesis of 4-fluoro-3-nitrobenzoic acid from 4-fluorobenzoic acid.

Experimental Protocol:

A detailed procedure for the nitration of 4-fluorobenzoic acid has been reported.

- To a stirred solution of 4-fluorobenzoic acid (1.0 equivalent) in concentrated sulfuric acid at 0 °C, add potassium nitrate (1.1 equivalents) portion-wise, maintaining the temperature below 5 °C.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours.
- Carefully pour the reaction mixture onto crushed ice.
- Collect the resulting precipitate by vacuum filtration and wash thoroughly with cold water until the washings are neutral.
- Dry the solid product under vacuum to yield 4-fluoro-3-nitrobenzoic acid. The reported melting point is in the range of 121-126 °C.

Amide Coupling to form **4-fluoro-3-nitro-N-phenyl-benzamide**

The formation of the amide bond can be achieved through several methods. Two common and effective approaches are presented below.

This method involves the conversion of the carboxylic acid to a more reactive acyl chloride, which then readily reacts with the amine.

Reaction Scheme:

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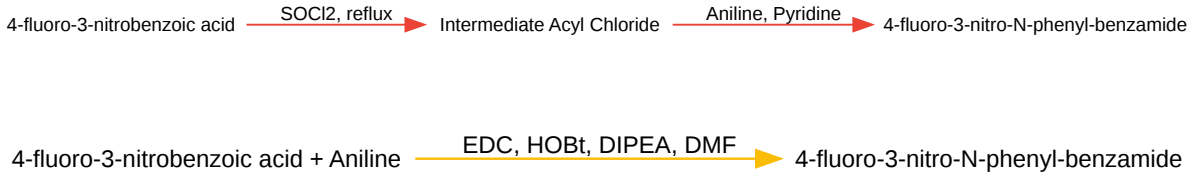

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